

An In-depth Technical Guide to DL-Methionined4: Structure, Stereochemistry, and Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **DL-Methionine-d4**, a deuterated isotopologue of the essential amino acid methionine. This document details its structure, stereochemistry, physicochemical properties, and key applications in metabolic research, particularly as a tracer for metabolic flux analysis. Detailed experimental protocols for its synthesis and analysis are also provided to support its practical implementation in a laboratory setting.

Structure and Stereochemistry

DL-Methionine-d4 is a synthetic form of methionine in which four hydrogen atoms have been replaced by deuterium isotopes. The standard nomenclature for this compound is DL-Methionine-3,3,4,4-d4, indicating that the deuterium atoms are located at the 3rd and 4th positions of the carbon chain.

Chemical Structure:

Caption: Chemical structure of **DL-Methionine-d4**.

DL-Methionine is a racemic mixture, meaning it contains equal amounts of two enantiomers: D-methionine and L-methionine. The chiral center is the alpha-carbon ($C\alpha$). The L-isomer is the biologically active form incorporated into proteins.



Physicochemical and Isotopic Properties

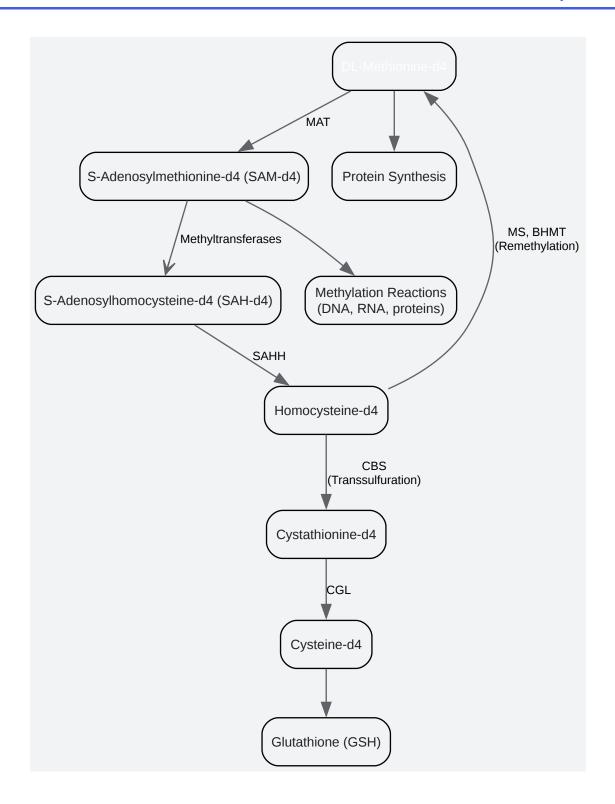
The introduction of deuterium atoms results in a higher molecular weight for **DL-Methionine-d4** compared to its unlabeled counterpart. This mass shift is the basis for its use as a tracer in mass spectrometry-based analyses.

Property	Value	Reference
Molecular Formula	C ₅ H ₇ D ₄ NO ₂ S	[1]
Molecular Weight	153.24 g/mol	[1]
CAS Number	93709-61-6	[2]
Appearance	White to off-white solid	
Melting Point	270-273 °C (decomposes)	[3]
Solubility	Sparingly soluble in water	[4]
Isotopic Purity	Typically ≥98 atom % D	
Chemical Purity	Typically ≥98%	

Metabolic Pathways of Methionine

DL-Methionine-d4, once administered to a biological system, participates in the same metabolic pathways as endogenous methionine. The deuterium label allows for the tracing of its metabolic fate. The two major pathways are the transmethylation and transsulfuration pathways.





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Caption: Major metabolic pathways of methionine.

Experimental Protocols



Synthesis of DL-Methionine-3,3,4,4-d4

While several methods for the deuteration of amino acids exist, a common approach involves H/D exchange reactions catalyzed by a metal catalyst in a deuterated solvent.

Materials:

- DL-Methionine
- Platinum on carbon (Pt/C, 5 wt%)
- Deuterium oxide (D2O, 99.9 atom % D)
- Deuterated methanol (CD₃OD)
- · High-pressure reactor with a Teflon liner
- Celite

Procedure:

- In the Teflon liner of the high-pressure reactor, combine DL-methionine (1.0 g), 5% Pt/C (0.2 g), and a solution of D₂O (20 mL) and CD₃OD (2 mL).
- Seal the reactor and heat it to 150-200 °C with continuous stirring for 48-72 hours. The
 optimal temperature and time should be determined empirically.
- Cool the reactor to room temperature.
- Filter the reaction mixture through a pad of Celite to remove the Pt/C catalyst.
- Wash the Celite pad with a small amount of D₂O.
- Combine the filtrate and washings and evaporate to dryness under reduced pressure to yield crude DL-Methionine-d4.
- Purification can be achieved by recrystallization from a D2O/ethanol-d6 mixture.



 The final product should be dried under vacuum and its isotopic and chemical purity determined by mass spectrometry and NMR.

Analysis of DL-Methionine-d4 by LC-MS/MS

This protocol outlines a method for the quantitative analysis of **DL-Methionine-d4** in biological samples, such as cell culture media or plasma.

Sample Preparation (Plasma):

- To 100 μL of plasma, add an internal standard (e.g., ¹³C₅, ¹⁵N-L-Methionine).
- Precipitate proteins by adding 200 μL of ice-cold acetonitrile.
- Vortex for 1 minute and centrifuge at 14,000 x g for 10 minutes at 4 °C.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 50 μL of the initial mobile phase.

LC-MS/MS Conditions:

- LC Column: A HILIC (Hydrophilic Interaction Liquid Chromatography) column is suitable for the separation of polar analytes like amino acids.
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient: A gradient from high organic to high aqueous mobile phase.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode.
- MRM Transitions:
 - DL-Methionine-d4: Q1 (m/z 154.1) -> Q3 (e.g., m/z 108.1)
 - DL-Methionine (unlabeled): Q1 (m/z 150.1) -> Q3 (e.g., m/z 104.1)



Internal Standard (¹³C₅, ¹⁵N-L-Methionine): Q1 (m/z 155.1) -> Q3 (e.g., m/z 109.1)

Data Analysis: Quantification is achieved by comparing the peak area ratio of the analyte (**DL-Methionine-d4**) to the internal standard against a calibration curve prepared with known concentrations of **DL-Methionine-d4**.

Determination of Isotopic Enrichment

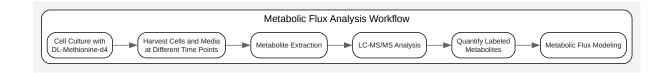
The isotopic purity of the synthesized **DL-Methionine-d4** and its enrichment in biological samples can be determined using high-resolution mass spectrometry.

Procedure:

- Prepare a dilute solution of the DL-Methionine-d4 sample.
- Infuse the sample directly into a high-resolution mass spectrometer (e.g., Orbitrap or TOF).
- Acquire a high-resolution mass spectrum in the region of the molecular ion.
- The isotopic enrichment is calculated from the relative intensities of the monoisotopic peak (M+0, unlabeled) and the labeled peaks (M+1, M+2, M+3, M+4).

Application in Metabolic Flux Analysis

DL-Methionine-d4 is a valuable tool for metabolic flux analysis (MFA), allowing researchers to trace the flow of methionine through various metabolic pathways.



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Caption: Experimental workflow for metabolic flux analysis.

Experimental Protocol for Tracer Studies in Cell Culture:



- Medium Preparation: Prepare a cell culture medium that is deficient in methionine.
 Supplement this medium with a known concentration of **DL-Methionine-d4**.
- Cell Seeding: Seed cells in multi-well plates and allow them to attach and grow in standard complete medium.
- Labeling: Replace the standard medium with the prepared **DL-Methionine-d4** containing medium. This is time point zero.
- Time Course: At various time points (e.g., 0, 2, 4, 8, 12, 24 hours), harvest both the cells and the culture medium.
- Quenching and Extraction: Rapidly quench metabolic activity in the cells by washing with icecold saline and then extract intracellular metabolites using a cold solvent mixture (e.g., 80% methanol).
- Sample Analysis: Analyze the cell extracts and media samples by LC-MS/MS to determine the concentrations and isotopic enrichment of methionine and its downstream metabolites (e.g., SAM, SAH, homocysteine, cysteine).
- Flux Calculation: The rate of appearance of the deuterium label in downstream metabolites provides a measure of the flux through the respective metabolic pathways. This data can be used in computational models to calculate pathway fluxes.

Conclusion

DL-Methionine-d4 is a powerful and versatile tool for researchers in the life sciences. Its stable isotope label allows for safe and accurate tracing of methionine metabolism in various biological systems. The detailed protocols provided in this guide for its synthesis, analysis, and application in metabolic flux analysis are intended to facilitate its adoption and use in studies aimed at understanding the intricate roles of methionine in health and disease.

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